

2,2'-Methylenediphenol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2,2'-Methylenediphenol

Cat. No.: B073669

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An In-depth Technical Guide to the Material Safety Data Sheet for 2,2'-Methylenediphenol

For professionals engaged in research, development, and manufacturing, a comprehensive understanding of a chemical's safety profile is not merely a regulatory formality—it is the bedrock of experimental integrity and personnel safety. This guide provides a detailed examination of the Material Safety Data Sheet (MSDS) for **2,2'-Methylenediphenol** (CAS No. 2467-02-9), also known as 2,2'-Bis(hydroxyphenyl)methane. Synthesizing data from multiple authoritative sources, this document moves beyond a simple recitation of facts to offer a practical, in-depth perspective for scientists and researchers.

Chemical Identity and Physicochemical Properties

2,2'-Methylenediphenol is an organic compound belonging to the bisphenol family.^[1] It is characterized by two phenol rings linked by a methylene bridge at the ortho position.^[1] This structure is fundamental to its chemical reactivity and applications, primarily as a contact sensitizer found in phenol-formaldehyde based resins and products.^[1] A clear understanding of its physical properties is the first step in designing safe handling and storage protocols.

The compound is a stable, combustible solid, typically appearing as a white to light yellow or peach-colored powder or crystalline chunks.^{[1][2][3][4]} It is incompatible with strong oxidizing agents.^{[1][3][4]}

Property	Data	Source(s)
Molecular Formula	C ₁₃ H ₁₂ O ₂	[1][4][5]
Molecular Weight	200.23 g/mol	[1][4][5][6]
CAS Number	2467-02-9	[2][5][6]
EC Number	219-578-2	[5][6]
Appearance	White to light yellow/peach-colored powder or crystal	[1][2][5]
Melting Point	113-118 °C (lit.)	[3][4]
Boiling Point	363-365 °C (at 758 Torr)	[4]
Stability	Stable under normal conditions	[1][3][4]
Solubility	Slightly soluble in Chloroform, DMSO, Methanol	[4]
Storage Temperature	Room Temperature, under inert atmosphere	[1][4][7]

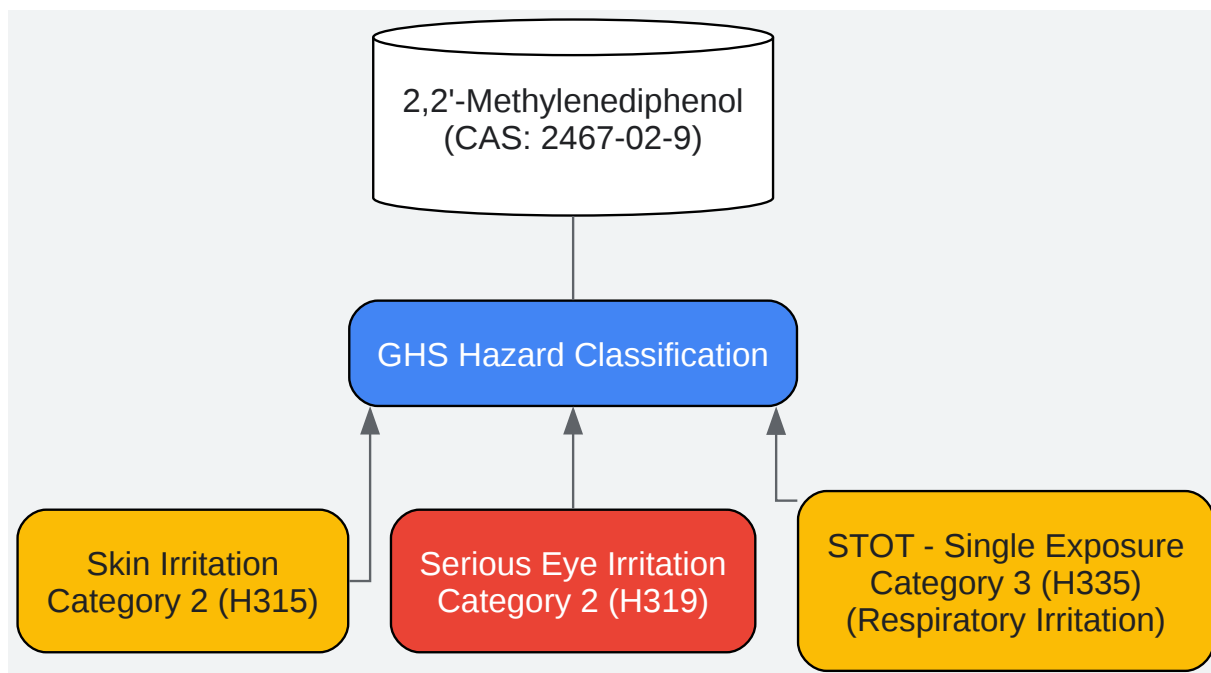
Hazard Identification and Toxicological Profile

According to the Globally Harmonized System (GHS), **2,2'-Methylenediphenol** is classified as a hazardous substance that poses specific risks upon exposure.[1][5][8] The primary hazards are related to irritation of the skin, eyes, and respiratory system.[1][4][5][6][8]

GHS Hazard Classification:

- Skin Irritation (Category 2): Causes skin irritation.[1][5][8]
- Serious Eye Irritation (Category 2/2A): Causes serious eye irritation.[1][5][8][9]
- Specific Target Organ Toxicity – Single Exposure (Category 3): May cause respiratory irritation.[1][5][6][8]

These classifications necessitate stringent controls to prevent direct contact and inhalation. The causality is linked to the phenolic nature of the compound, which can denature proteins and cause irritation to mucous membranes and tissues upon contact.



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Caption: GHS Hazard Profile for **2,2'-Methylenediphenol**.

While acute toxicity data is limited, the primary concern is irritancy.[8] There is no evidence to suggest the chemical is genotoxic.[10] However, some related bisphenol compounds have been studied for reproductive effects, highlighting the importance of minimizing exposure for all personnel.[10]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical, prioritizing engineering controls and supplementing with appropriate PPE. The goal is to create a self-validating system where the risk of exposure is minimized at every step.

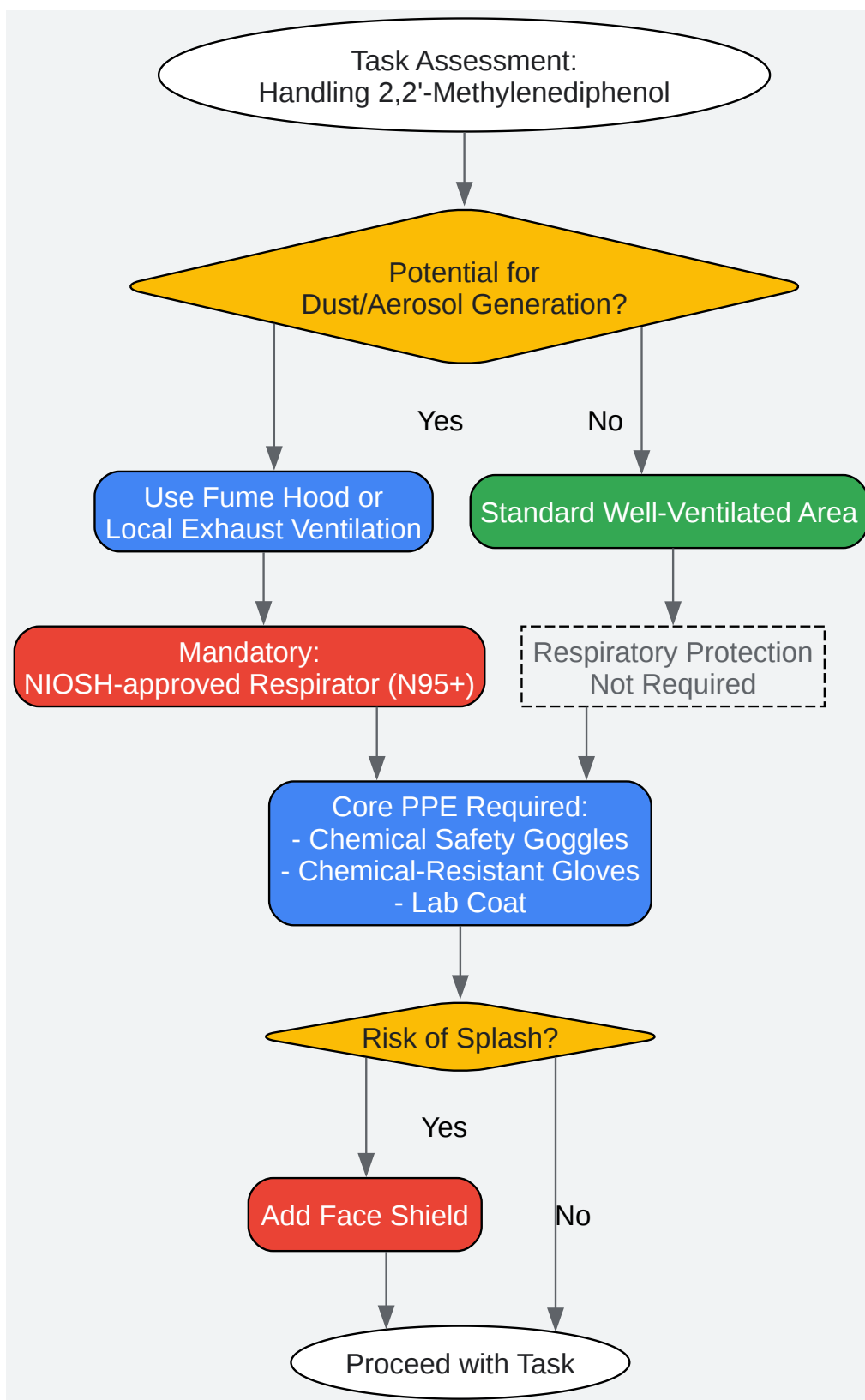
Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) For procedures that may generate dust, such as weighing or transferring powder, a certified chemical fume hood or an exhaust ventilation system is mandatory to keep airborne concentrations low.[\[5\]](#)[\[7\]](#)[\[11\]](#)[\[15\]](#)

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed. The following provides a baseline recommendation.

- Eye and Face Protection: Chemical safety goggles or glasses that meet OSHA 29 CFR 1910.133 or European Standard EN166 specifications are required.[\[7\]](#)[\[16\]](#) In situations with a higher risk of splashes or dust generation, a face shield should be worn in addition to goggles.[\[7\]](#)[\[17\]](#)[\[18\]](#)
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves that have been inspected for integrity before use.[\[5\]](#) Dispose of contaminated gloves after use in accordance with good laboratory practices and applicable laws.[\[5\]](#)
 - Protective Clothing: Wear a lab coat or impervious clothing to prevent skin contact.[\[5\]](#)[\[11\]](#)[\[15\]](#) The type of protective equipment must be selected based on the concentration and amount of the substance at the specific workplace.[\[5\]](#)
- Respiratory Protection: When dust is generated and engineering controls are insufficient, a NIOSH/MSHA-approved respirator is necessary.[\[11\]](#)[\[16\]](#) A dust mask (e.g., N95) is a minimum requirement for handling the powder outside of a fume hood.[\[6\]](#) A comprehensive respiratory protection program that includes a cartridge change-out schedule is required by OSHA.[\[17\]](#)[\[18\]](#)



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Caption: PPE Selection Workflow for Handling **2,2'-Methylenediphenol**.

Safe Handling and Storage Protocols

Adherence to standardized protocols is essential for minimizing risk.

Handling

- **Preparation:** Read and understand the MSDS before work begins. Ensure all necessary engineering controls and PPE are in place and functional.
- **Avoid Dust Formation:** Handle the solid material carefully to avoid creating dust.^{[5][7][11][12]} Use appropriate tools (e.g., a spatula) for transferring the chemical.
- **Prevent Contact:** Avoid all contact with skin, eyes, and clothing.^{[5][7][12]} Do not breathe dust or vapors.^{[5][7]}
- **Hygiene:** Wash hands thoroughly after handling, before breaks, and at the end of the workday.^{[5][7][12][19]} Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.^{[16][20]}

Storage

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[1][5][12][16][21]}
- **Atmosphere:** Store under an inert atmosphere to maintain product quality.^{[1][7]}
- **Incompatibilities:** Store away from strong oxidizing agents.^{[1][3][4]}

Emergency Procedures: A Step-by-Step Guide

In the event of an exposure or spill, a rapid and informed response is crucial. All laboratory personnel should be familiar with these procedures and the location of emergency equipment like safety showers and eyewash stations.

First-Aid Measures

- **General Advice:** In all cases of exposure, consult a physician and show them this safety data sheet.^{[5][11]}

- Inhalation: Move the person to fresh air immediately.[\[5\]](#)[\[12\]](#)[\[14\]](#)[\[22\]](#) If breathing has stopped or is difficult, provide artificial respiration or oxygen.[\[5\]](#)[\[12\]](#)[\[22\]](#) Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[\[11\]](#)[\[20\]](#) Wash the affected area with plenty of soap and water for at least 15 minutes.[\[5\]](#)[\[12\]](#) If skin irritation persists, consult a physician.[\[12\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15-20 minutes, making sure to lift the upper and lower eyelids.[\[5\]](#)[\[12\]](#)[\[15\]](#)[\[23\]](#) Remove contact lenses if present and easy to do.[\[5\]](#)[\[9\]](#)[\[11\]](#) Seek immediate medical attention from an ophthalmologist.[\[9\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[\[5\]](#)[\[15\]](#) Rinse the mouth thoroughly with water and have the person drink plenty of water.[\[5\]](#)[\[12\]](#) Call a physician or poison control center immediately.[\[12\]](#)

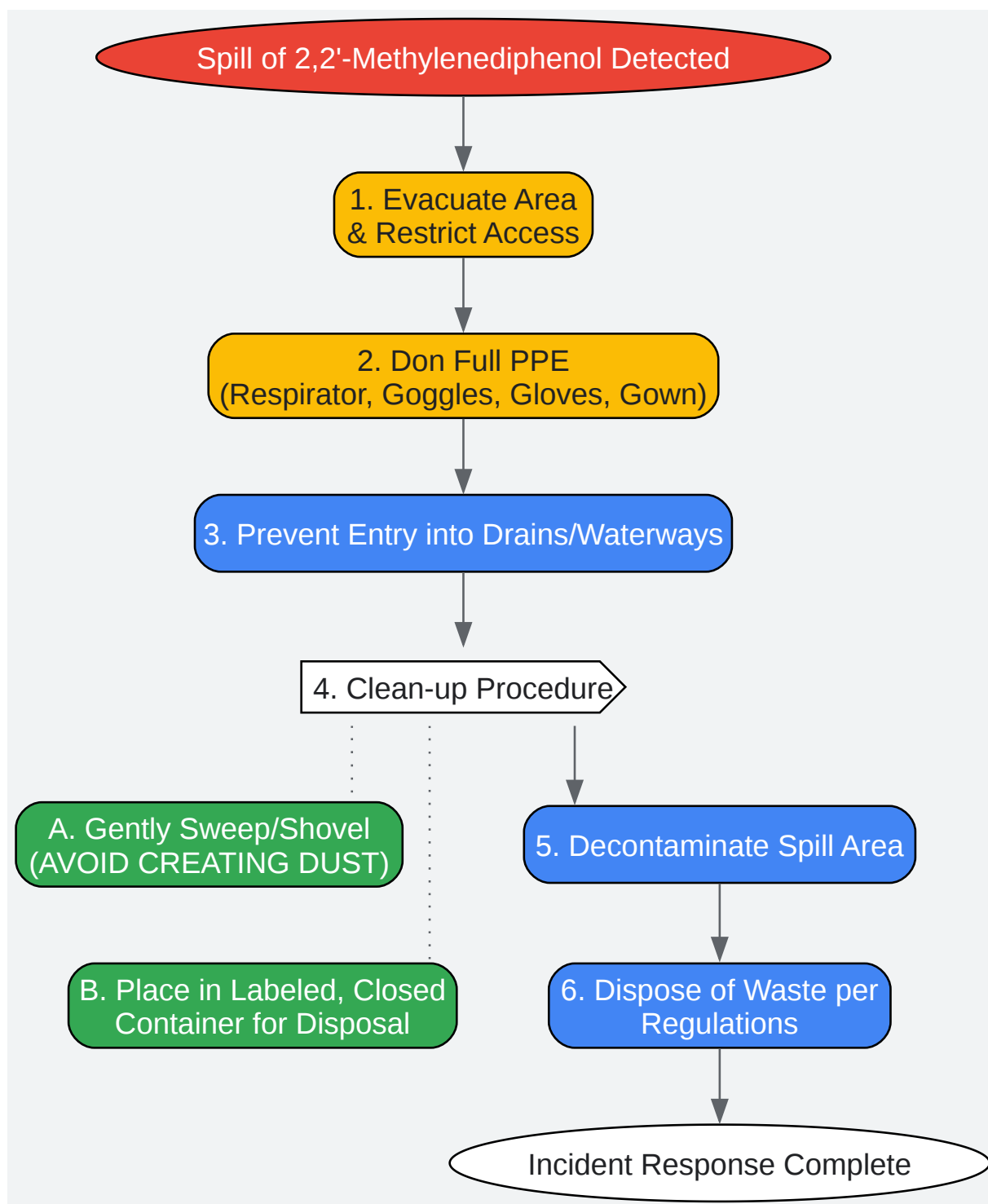
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)[\[7\]](#)[\[24\]](#) Do not use a direct water jet, as it may spread the fire.[\[25\]](#)[\[26\]](#)
- Specific Hazards: Combustion may produce toxic gases, including carbon oxides.[\[5\]](#)[\[16\]](#) As a solid, if finely dispersed, it may form an explosible dust-air mixture.[\[11\]](#)
- Protective Equipment: Firefighters must wear full protective gear and self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode.[\[5\]](#)[\[7\]](#)[\[15\]](#)[\[20\]](#)[\[25\]](#)[\[26\]](#)

Accidental Release Measures (Spill Protocol)

- Personal Precautions: Evacuate non-essential personnel from the area.[\[5\]](#)[\[11\]](#)[\[20\]](#) Wear the appropriate level of PPE as described in Section 3, including respiratory protection, gloves, goggles, and protective clothing.[\[5\]](#)[\[11\]](#) Avoid breathing dust.[\[5\]](#)[\[11\]](#)
- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways.[\[5\]](#)[\[7\]](#)[\[11\]](#)[\[20\]](#)

- Containment and Cleaning:
 - Carefully sweep or shovel up the spilled material without creating dust.[\[5\]](#)[\[7\]](#)[\[19\]](#)
 - Place the collected material into a suitable, closed, and labeled container for disposal.[\[5\]](#)[\[7\]](#)[\[19\]](#)
 - Clean the affected area thoroughly.
- Disposal: Dispose of the waste material in accordance with all local, regional, and national regulations.[\[11\]](#)[\[27\]](#)[\[28\]](#)



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Caption: Step-by-Step Workflow for Accidental Spill Response.

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